

Quercetin-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quercetin D5

Cat. No.: B11933202

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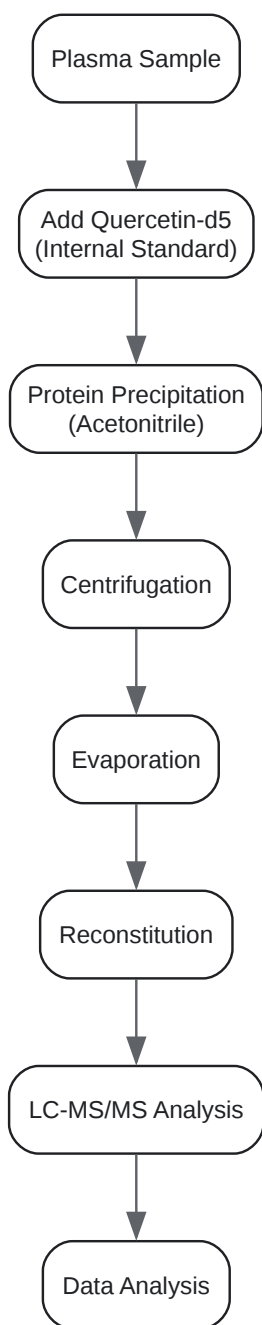
This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of Quercetin-d5, a deuterated analog of the naturally occurring flavonoid, quercetin. This document is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds for quantitative analysis.

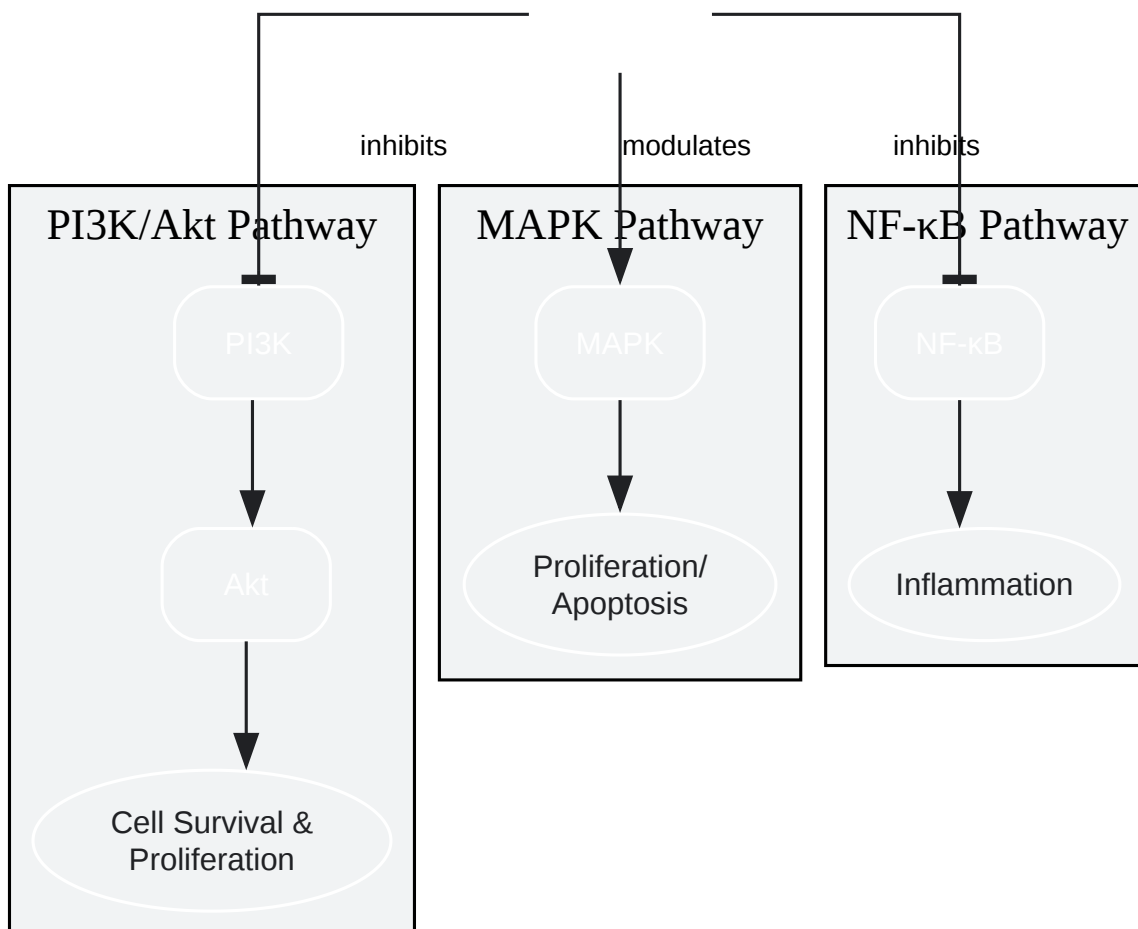
Core Chemical Properties and Structure

Quercetin-d5 is a synthetic, deuterated form of quercetin where five hydrogen atoms have been replaced by deuterium atoms. This isotopic labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of quercetin in various biological matrices.^[1] The fundamental chemical structure remains the same as quercetin, ensuring similar chemical and physical behaviors, such as extraction efficiency and chromatographic retention time.^[1]

Chemical Structure of Quercetin-d5

The IUPAC name for Quercetin-d5 is 6,8-dideuterio-3,5,7-trihydroxy-2-(2,3,6-trideuterio-4,5-dihydroxyphenyl)chromen-4-one.^[2] The deuterium atoms are located on the A and B rings of the flavonoid structure.





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References

- 1. glpbio.com [glpbio.com]

- 2. Quercetin D5 | C₁₅H₁₀O₇ | CID 12305312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quercetin-d5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11933202#quercetin-d5-chemical-properties-and-structure]

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